

Technical Support Center: Troubleshooting Surface Tackiness from Irganox 1035 Exudation

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Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and mitigating surface tackiness caused by the exudation of the antioxidant **Irganox 1035**.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is **Irganox 1035** exudation, also known as "blooming"?

A1: **Irganox 1035** exudation, or blooming, is the process where molecules of the antioxidant migrate from the bulk of a polymer matrix to the surface.^[1] This migration results in the formation of a thin layer on the material's surface, which can manifest as a hazy film, discoloration, or an oily, tacky feel.^[2] The phenomenon is driven by factors such as the additive's solubility in the polymer and its diffusion coefficient.^[3]

Q2: Why does my material's surface become tacky after incorporating **Irganox 1035**?

A2: The surface tackiness is a direct result of the accumulation of **Irganox 1035** on the surface. When the antioxidant blooms, it forms a surface layer that can be perceived as sticky or oily.^[2] ^[4] This occurs because the additive is not fully integrated or has been forced out of the polymer matrix.

Q3: What are the primary causes of **Irganox 1035** exudation?

A3: Several factors can lead to the exudation of **Irganox 1035**:

- **Poor Compatibility/Solubility:** The most common cause is a lack of solubility of **Irganox 1035** within the specific polymer matrix.[1][3]
- **High Concentration:** Using a concentration of **Irganox 1035** that exceeds its saturation limit in the polymer will inevitably lead to blooming.[1]
- **Processing Conditions:** High temperatures and mechanical stress during processing can increase the mobility of the antioxidant molecules, facilitating their migration to the surface. [1] Inadequate mixing can also create localized areas of high concentration, which are prone to blooming.[5]
- **Environmental Factors:** Exposure to excessive heat, humidity, or light during storage or use can accelerate the migration process.[1]
- **Polymer Morphology:** Polymers with a higher degree of free volume or amorphous regions may allow for easier migration of additives compared to those with more crystalline structures.[5]

Q4: How can I confirm that the surface tackiness is caused by **Irganox 1035**?

A4: To confirm that **Irganox 1035** is the cause of the tackiness, the substance on the surface must be collected and analyzed. This can be done by wiping or washing the surface with a suitable solvent.[1] The collected sample can then be analyzed using various techniques:

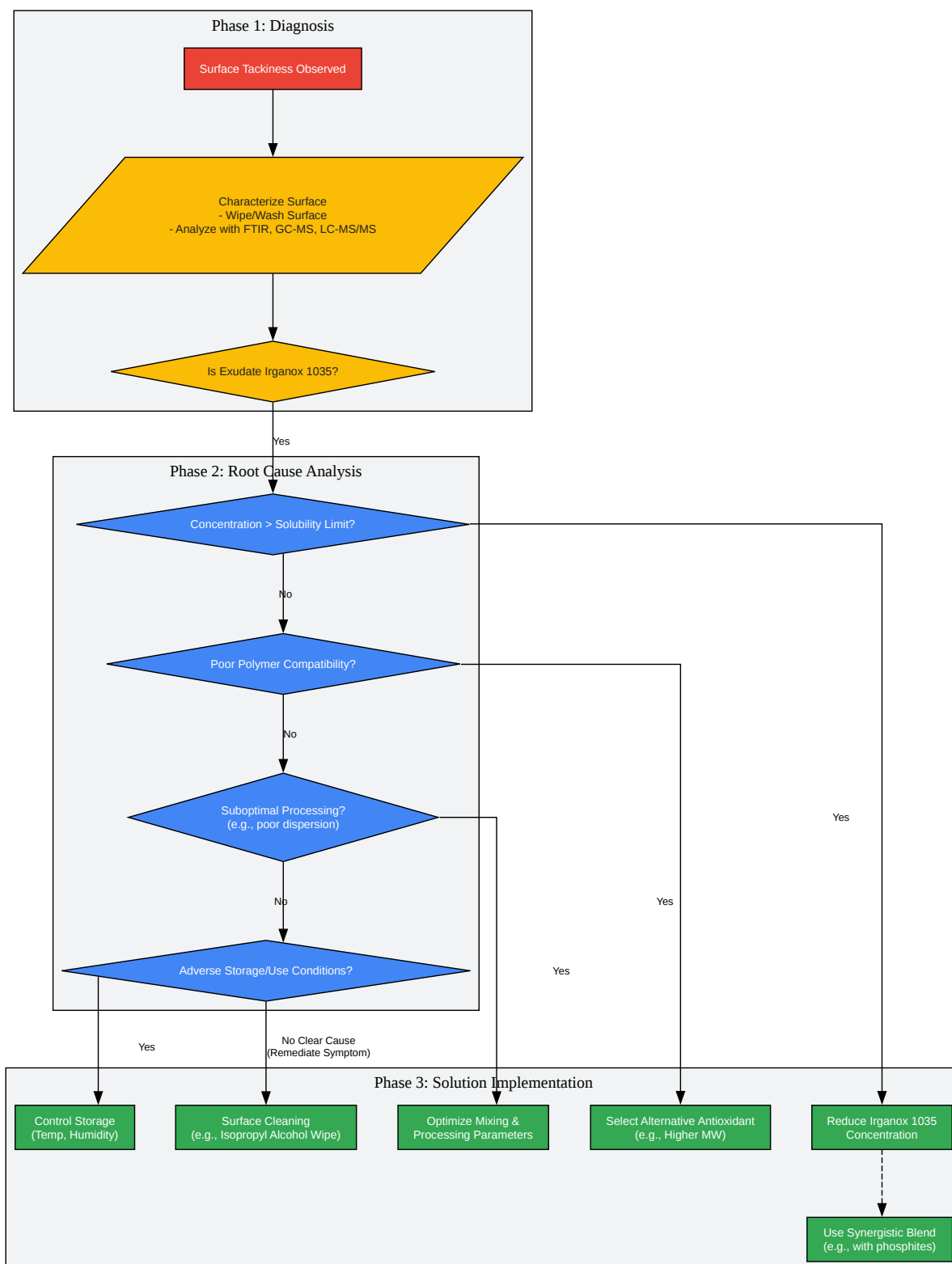
- **Fourier Transform Infrared Spectroscopy (FTIR):** To identify the chemical functional groups present in the exudate.[1][5]
- **Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** To definitively identify and quantify the migrated compounds.[5][6]

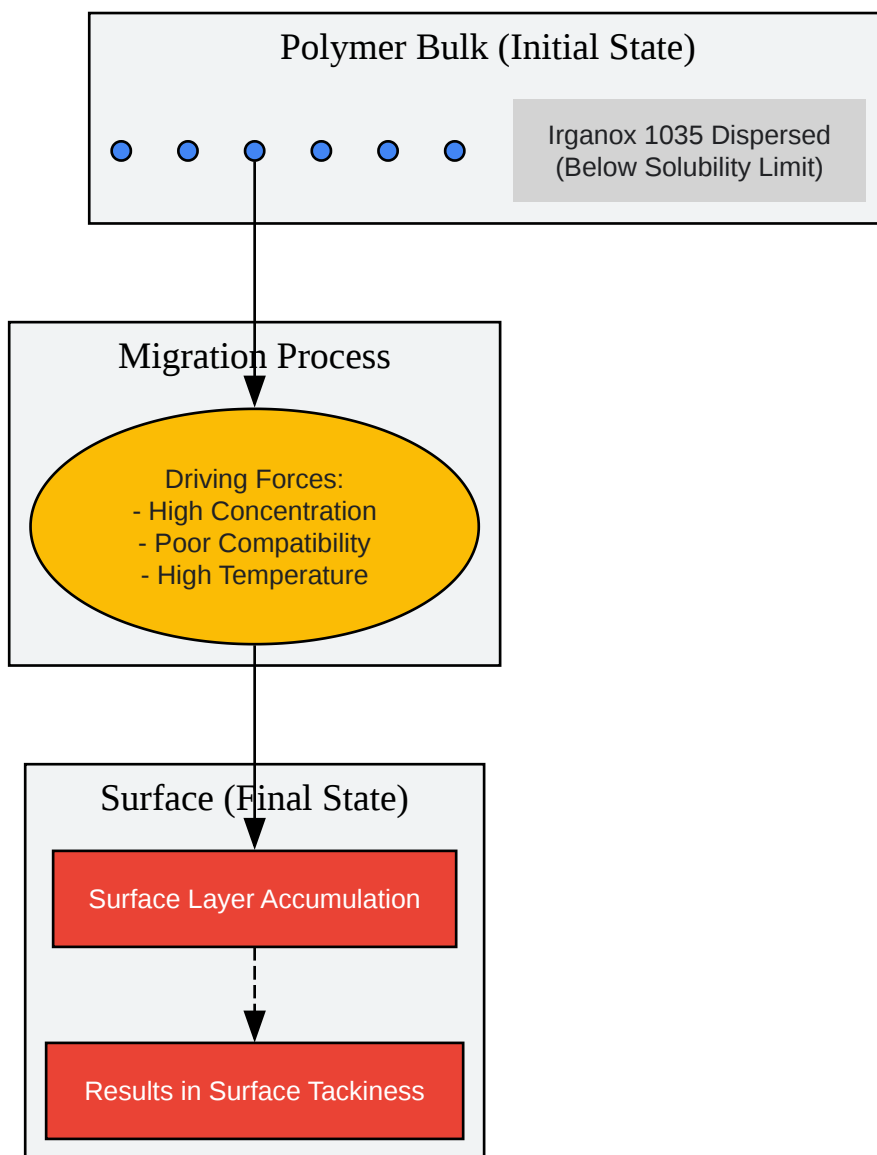
Section 2: Troubleshooting Guide

This guide provides a systematic approach to diagnosing and solving issues related to **Irganox 1035** exudation.

Problem: A polymer or drug formulation exhibits unexpected surface tackiness after the addition of Irganox 1035.

Below is a workflow to troubleshoot this issue.





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